

Application Notes and Protocols for Fmoc-AEQK-NH2

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Compound of Interest

Compound Name: *Fmoc-Ala-Glu-Gln-Lys-NH2*

Cat. No.: *B12397250*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fmoc-AEQK-NH2 is a synthetic tetrapeptide composed of the amino acid sequence Alanine-Glutamic acid-Glutamine-Lysine, with an N-terminal fluorenylmethyloxycarbonyl (Fmoc) protecting group and a C-terminal amide. In cellular and biochemical research, it serves a critical role as an inactive or negative control peptide. Specifically, it is often used alongside its active analogue, Fmoc-Ala-Glu-Asn-Lys-NH2 (Fmoc-AENK-NH2), which has been identified as an inhibitor of asparagine endopeptidase (AEP). AEP-mediated cleavage of proteins like the Netrin-1 receptor UNC5C is implicated in pathological processes, including neurodegenerative diseases. The use of Fmoc-AEQK-NH2 allows researchers to distinguish sequence-specific inhibitory effects of Fmoc-AENK-NH2 from non-specific effects of a similar peptide structure.

These application notes provide detailed protocols for the preparation of stock solutions of Fmoc-AEQK-NH2, ensuring accurate and reproducible experimental outcomes.

Physicochemical Properties

A summary of the key quantitative data for Fmoc-AEQK-NH2 is presented in the table below.

Property	Value
Full Name	Fmoc-L-alanyl-L-glutamyl-L-glutaminyl-L-lysineamide
Amino Acid Sequence	Ala-Glu-Gln-Lys
Molecular Formula	C ₃₉ H ₅₄ N ₈ O ₁₀
Molecular Weight	810.90 g/mol
Appearance	White to off-white lyophilized powder
Purity (typical)	≥95% (as determined by HPLC)

Experimental Protocols

Protocol for Preparation of Fmoc-AEQK-NH₂ Stock Solution

This protocol details the steps for preparing a concentrated stock solution of Fmoc-AEQK-NH₂, which can be further diluted to working concentrations for various experimental assays.

Materials:

- Fmoc-AEQK-NH₂ lyophilized powder
- Dimethyl sulfoxide (DMSO), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous (optional alternative to DMSO)
- Sterile, nuclease-free water or aqueous buffer (e.g., PBS, Tris buffer)
- Sterile polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized Fmoc-AEQK-NH₂ to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of moisture, which can affect the stability and weighing of the peptide.
- **Calculation of Required Mass:** Determine the mass of Fmoc-AEQK-NH₂ required to prepare a stock solution of the desired concentration and volume. The following formula can be used:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example: To prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 810.90 \text{ g/mol} / 1000 = 8.11 \text{ mg}$

- **Weighing:** Carefully weigh the calculated amount of the peptide powder in a sterile microcentrifuge tube using an analytical balance.
- **Solubilization:**
 - Based on general solubility guidelines for Fmoc-protected peptides, DMSO is the recommended primary solvent for preparing high-concentration stock solutions.
 - Add the required volume of anhydrous DMSO to the microcentrifuge tube containing the peptide powder to achieve the desired stock concentration.
 - Example: To prepare a 10 mM stock solution with 8.11 mg of peptide, add 1 mL of DMSO.
 - Vortex the solution thoroughly for 1-2 minutes until the peptide is completely dissolved. Gentle warming (to 37°C) or brief sonication can be used to aid dissolution if necessary.
- **Aqueous Dilutions (for working solutions):**
 - For most cell-based assays, the concentrated DMSO stock solution should be serially diluted into an appropriate aqueous buffer or cell culture medium to the final working concentration.

- It is crucial to add the DMSO stock solution to the aqueous buffer dropwise while vortexing to prevent precipitation of the peptide.
- The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

Solubility Testing (Recommended for new batches):

While Fmoc-AEQK-NH₂ is expected to be soluble in DMSO, it is good practice to perform a small-scale solubility test before preparing the entire stock solution.

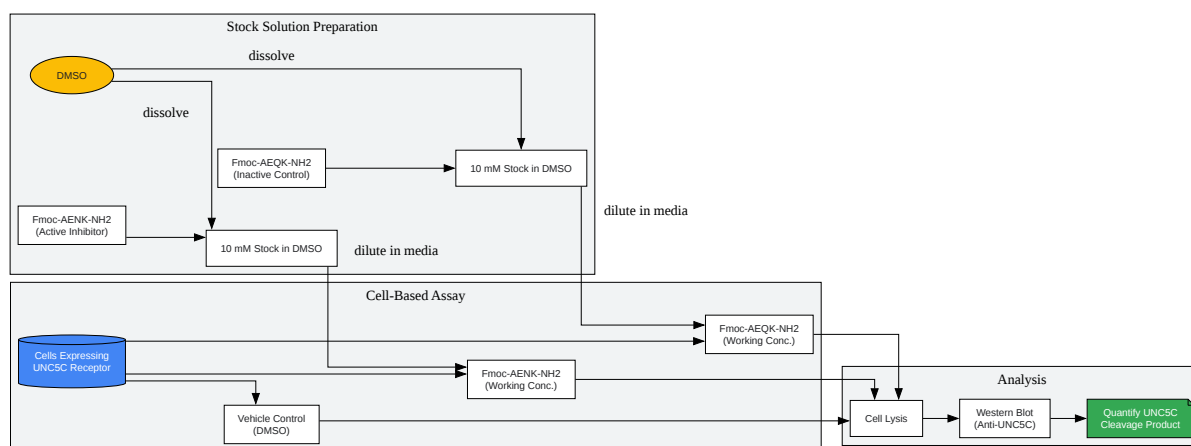
- Weigh a small amount of the peptide (e.g., 1 mg).
- Add a calculated volume of DMSO to achieve a high concentration (e.g., 10-20 mM).
- Observe for complete dissolution. If the peptide does not dissolve readily, try gentle warming or sonication.
- If DMSO is not suitable for the intended application, other polar aprotic solvents like DMF can be tested. For lower concentration stocks, direct dissolution in an aqueous buffer can be attempted, though this may be challenging for Fmoc-protected peptides.

Storage and Stability

- **Lyophilized Powder:** Store the solid peptide at -20°C or -80°C, desiccated and protected from light. When stored correctly, the lyophilized powder is stable for up to 24 months.
- **Stock Solutions:** Aliquot the concentrated stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to peptide degradation. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month). Before use, thaw the aliquot at room temperature and vortex briefly.

Visualization of Experimental Workflow

The following diagram illustrates a typical experimental workflow where Fmoc-AEQK-NH₂ is used as a negative control to validate the specific inhibitory activity of Fmoc-AENK-NH₂ on UNC5C proteolysis in a cell-based assay.



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Caption: Workflow for UNC5C proteolysis inhibition assay.

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